

An In-Depth Technical Guide to 3-Bromophenyl cyclopentyl ketone

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Compound of Interest

Compound Name: 3-Bromophenyl cyclopentyl ketone

CAS No.: 898791-44-1

Cat. No.: B1293272

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This guide provides a comprehensive overview of **3-Bromophenyl cyclopentyl ketone**, a key chemical intermediate. It is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. We will delve into its chemical structure, synthesis methodologies, and analytical characterization, underpinned by field-proven insights and authoritative references.

Introduction and Significance

3-Bromophenyl cyclopentyl ketone is an aromatic ketone that serves as a valuable building block in organic synthesis. Its structure, featuring a bromine atom on the phenyl ring and a cyclopentyl ketone moiety, offers two distinct points for chemical modification.^[1] The bromine atom can participate in various cross-coupling reactions, such as Suzuki and Heck couplings, enabling the formation of new carbon-carbon bonds.^{[1][2]} The ketone functional group is amenable to a wide range of transformations, including reduction, oxidation, and nucleophilic addition.^[1] This versatility makes **3-Bromophenyl cyclopentyl ketone** a crucial intermediate in the synthesis of more complex molecules, particularly in the development of novel pharmaceutical agents.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental to its application in research and development. The key properties of **3-Bromophenyl cyclopentyl ketone** are summarized below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₃ BrO	PubChem
Molecular Weight	253.13 g/mol	PubChem
CAS Number	20436-47-7	Vendor Data
Appearance	Not explicitly stated, but related compounds are oils or liquids.[3][4][5]	Inferred
Boiling Point	120-128 °C at 0.6 Torr	ChemicalBook[5]
Density	1.345 g/cm ³ (Predicted)	ChemSrc
Solubility	Soluble in chloroform, DCM, ethyl acetate, and slightly soluble in methanol.[5]	ChemicalBook[5]

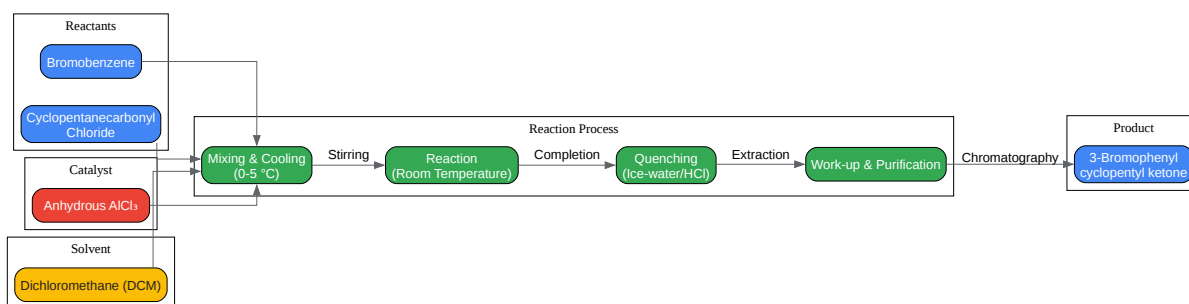
Synthesis of 3-Bromophenyl cyclopentyl ketone

The primary and most established method for synthesizing aryl ketones like **3-Bromophenyl cyclopentyl ketone** is the Friedel-Crafts acylation.[6][7][8] This electrophilic aromatic substitution reaction involves the reaction of an acylating agent with an aromatic ring in the presence of a Lewis acid catalyst.[6][9]

Reaction Principle: Friedel-Crafts Acylation

The synthesis of **3-Bromophenyl cyclopentyl ketone** is typically achieved through the Friedel-Crafts acylation of bromobenzene with cyclopentanecarbonyl chloride. The reaction is catalyzed by a strong Lewis acid, most commonly anhydrous aluminum chloride (AlCl₃).[8][10] The Lewis acid activates the cyclopentanecarbonyl chloride, forming a highly electrophilic acylium ion. This acylium ion is then attacked by the electron-rich bromobenzene ring, leading

to the formation of the ketone. A key advantage of Friedel-Crafts acylation is that the product, an aryl ketone, is less reactive than the starting arene, which prevents further acylation.[8]



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Diagram of the synthesis workflow for **3-Bromophenyl cyclopentyl ketone**.

Detailed Experimental Protocol

This protocol is a generalized procedure and should be adapted and optimized based on laboratory conditions and scale.

Materials:

- Bromobenzene
- Cyclopentanecarbonyl chloride
- Anhydrous aluminum chloride (AlCl₃)

- Dichloromethane (DCM), anhydrous
- Hydrochloric acid (HCl), concentrated
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Ice

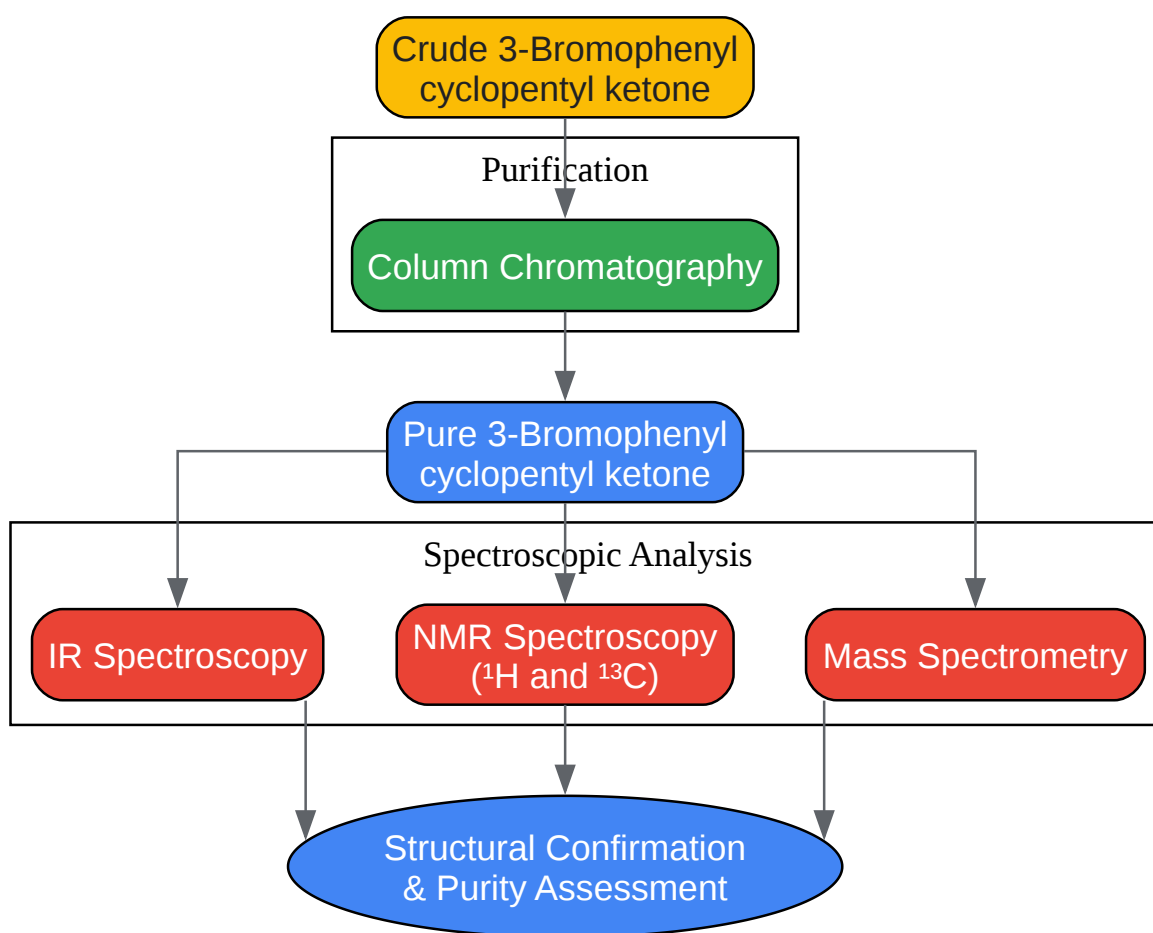
Procedure:

- **Reaction Setup:** A dry, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet is charged with anhydrous aluminum chloride and anhydrous dichloromethane under a nitrogen atmosphere. The flask is cooled in an ice-water bath to 0-5 °C.
- **Addition of Reactants:** A solution of cyclopentanecarbonyl chloride in anhydrous dichloromethane is added dropwise to the stirred suspension of aluminum chloride. Following this, bromobenzene is added dropwise, maintaining the temperature between 0-5 °C.
- **Reaction:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred until the reaction is complete (monitored by TLC or GC).
- **Quenching:** The reaction mixture is slowly and carefully poured into a beaker containing a mixture of crushed ice and concentrated hydrochloric acid with vigorous stirring.
- **Work-up:** The organic layer is separated, and the aqueous layer is extracted with dichloromethane. The combined organic layers are washed successively with water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.

- Purification: The crude product is purified by column chromatography on silica gel using a suitable eluent system (e.g., a mixture of hexane and ethyl acetate) to afford pure **3-Bromophenyl cyclopentyl ketone**.

Analytical Characterization

Rigorous analytical characterization is essential to confirm the identity and purity of the synthesized **3-Bromophenyl cyclopentyl ketone**. The primary techniques employed are Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS).



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Workflow for the purification and analytical characterization.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule. The IR spectrum of **3-Bromophenyl cyclopentyl ketone** will exhibit characteristic absorption bands.

Functional Group	Characteristic Absorption (cm ⁻¹)	Significance
C=O (Ketone)	~1685 cm ⁻¹	Strong absorption, characteristic of an aryl ketone. Conjugation with the phenyl ring lowers the frequency from a typical aliphatic ketone (~1715 cm ⁻¹). [11] [12] [13] [14]
C-H (Aromatic)	3100-3000 cm ⁻¹	Stretching vibrations of the C-H bonds on the phenyl ring.
C-H (Aliphatic)	3000-2850 cm ⁻¹	Stretching vibrations of the C-H bonds of the cyclopentyl group.
C=C (Aromatic)	~1600, ~1475 cm ⁻¹	Stretching vibrations within the aromatic ring.
C-Br	700-500 cm ⁻¹	Stretching vibration of the carbon-bromine bond.

The presence of a strong absorption band around 1685 cm⁻¹ is a clear indication of the ketone carbonyl group conjugated with the aromatic ring.[\[11\]](#)[\[12\]](#)[\[14\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the structure and chemical environment of the hydrogen (¹H NMR) and carbon (¹³C NMR) atoms in the molecule.

¹H NMR: The proton NMR spectrum will show distinct signals for the aromatic and aliphatic protons.

- **Aromatic Protons (Ar-H):** These will appear in the downfield region, typically between δ 7.2 and 8.0 ppm. The substitution pattern on the bromophenyl ring will lead to a complex splitting pattern.
- **Cyclopentyl Protons (-CH- and -CH₂-):** The methine proton adjacent to the carbonyl group will be the most downfield of the aliphatic protons, likely around δ 3.0-3.5 ppm. The other methylene protons of the cyclopentyl ring will appear as multiplets in the upfield region, typically between δ 1.5 and 2.5 ppm.

¹³C NMR: The carbon NMR spectrum will show characteristic signals for the carbonyl carbon, the aromatic carbons, and the aliphatic carbons of the cyclopentyl ring.

- **Carbonyl Carbon (C=O):** This will be the most downfield signal, typically appearing above δ 195 ppm.
- **Aromatic Carbons:** These will appear in the range of δ 120-140 ppm. The carbon attached to the bromine atom will have a distinct chemical shift.
- **Aliphatic Carbons:** The carbons of the cyclopentyl ring will appear in the upfield region, typically between δ 20 and 50 ppm.

Mass Spectrometry (MS)

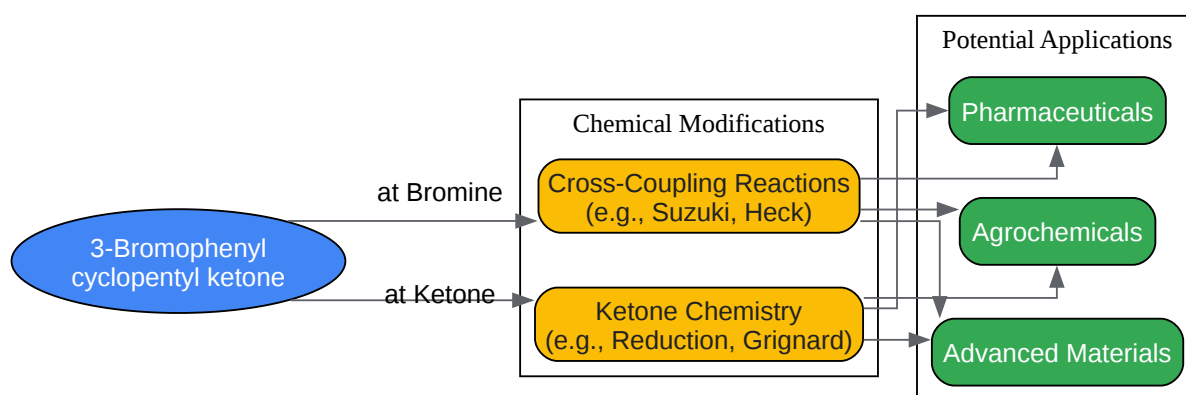
Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the molecule, which aids in structural elucidation.

- **Molecular Ion Peak (M⁺):** The mass spectrum will show a molecular ion peak corresponding to the molecular weight of **3-Bromophenyl cyclopentyl ketone** (252/254 m/z). The presence of bromine, with its two isotopes ⁷⁹Br and ⁸¹Br in a nearly 1:1 ratio, will result in a characteristic M⁺ and M+2 isotopic pattern of roughly equal intensity.^[15]
- **Fragmentation Pattern:** Common fragmentation pathways for ketones include alpha-cleavage, which is the cleavage of the bond between the carbonyl carbon and an adjacent carbon.^{[15][16][17]} For **3-Bromophenyl cyclopentyl ketone**, this would lead to the formation of a bromobenzoyl cation (m/z 183/185) and a cyclopentyl radical, or a cyclopentanoyl cation (m/z 83) and a bromophenyl radical. The McLafferty rearrangement is

another possible fragmentation pathway for ketones with gamma-hydrogens, though it may be less prominent in this specific structure.^{[11][15]}

Applications in Research and Drug Development

The unique structural features of **3-Bromophenyl cyclopentyl ketone** make it a versatile intermediate in several areas of chemical research, particularly in the synthesis of biologically active compounds.



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